

An In-depth Technical Guide to the Chemical Structure and Bioactivity of Hemiphloin

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Compound of Interest

Compound Name: Hemiphloin

Cat. No.: B1222910

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Abstract

Hemiphloin, a naturally occurring flavanone C-glycoside, has garnered significant interest within the scientific community for its potential therapeutic applications, particularly in the realm of inflammatory and oxidative stress-related pathologies. This technical guide provides a comprehensive overview of the chemical structure of **Hemiphloin**, alongside a detailed examination of its biological activities. This document synthesizes available quantitative data, outlines experimental protocols for its study, and visualizes its known signaling pathways to serve as a valuable resource for researchers in pharmacology, medicinal chemistry, and drug development.

Chemical Structure and Identification

Hemiphloin, also known as naringenin-6-C-glucoside, is a flavonoid characterized by a C-glycosidic bond between a naringenin aglycone and a glucose moiety. This linkage confers greater stability compared to O-glycosides.

IUPAC Name: (2S)-5,7-dihydroxy-2-(4-hydroxyphenyl)-6-[(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]-2,3-dihydrochromen-4-one[1]

Molecular Formula: C₂₁H₂₂O₁₀[1]

Molecular Weight: 434.4 g/mol [1]

Chemical Identifiers:

- CAS Number: 3682-03-9[1]
- PubChem CID: 160711[1]
- SMILES: C1--INVALID-LINK--CO)O)O)O)O">C@HC4=CC=C(C=C4)O[1]
- InChIKey: QKPKGDDHOGIEOO-JVWWQBKSA-N[1]

Physicochemical and Biological Properties

Hemiphloin is a polyketide belonging to the flavanone subclass of flavonoids. The following table summarizes key quantitative data related to its properties. It is important to note that while specific quantitative data for **Hemiphloin**'s bioactivity is still emerging, data for its aglycone, naringenin, provides a valuable point of reference.

Property	Value	Source
Physicochemical Properties		
Molecular Weight	434.4 g/mol	[1]
Antioxidant Activity (of Naringenin)		
Hydroxyl Radical Scavenging IC ₅₀	251.1 µM	[2]
Hydrogen Peroxide Scavenging IC ₅₀	358.5 µM	[2]
Superoxide Radical Scavenging IC ₅₀	360.03 µM	[2]
DPPH Radical Scavenging IC ₅₀	264.44 mM	[2]
Nitric Oxide Radical Scavenging IC ₅₀	185.6 µM	[2]
Anti-inflammatory Activity		
Inhibition of Nitric Oxide Production	Decreased in LPS-induced J774 cells	
iNOS Expression	Inhibited in LPS-induced J774 cells	
COX-2 Expression	Inhibited in LPS-induced J774 cells	

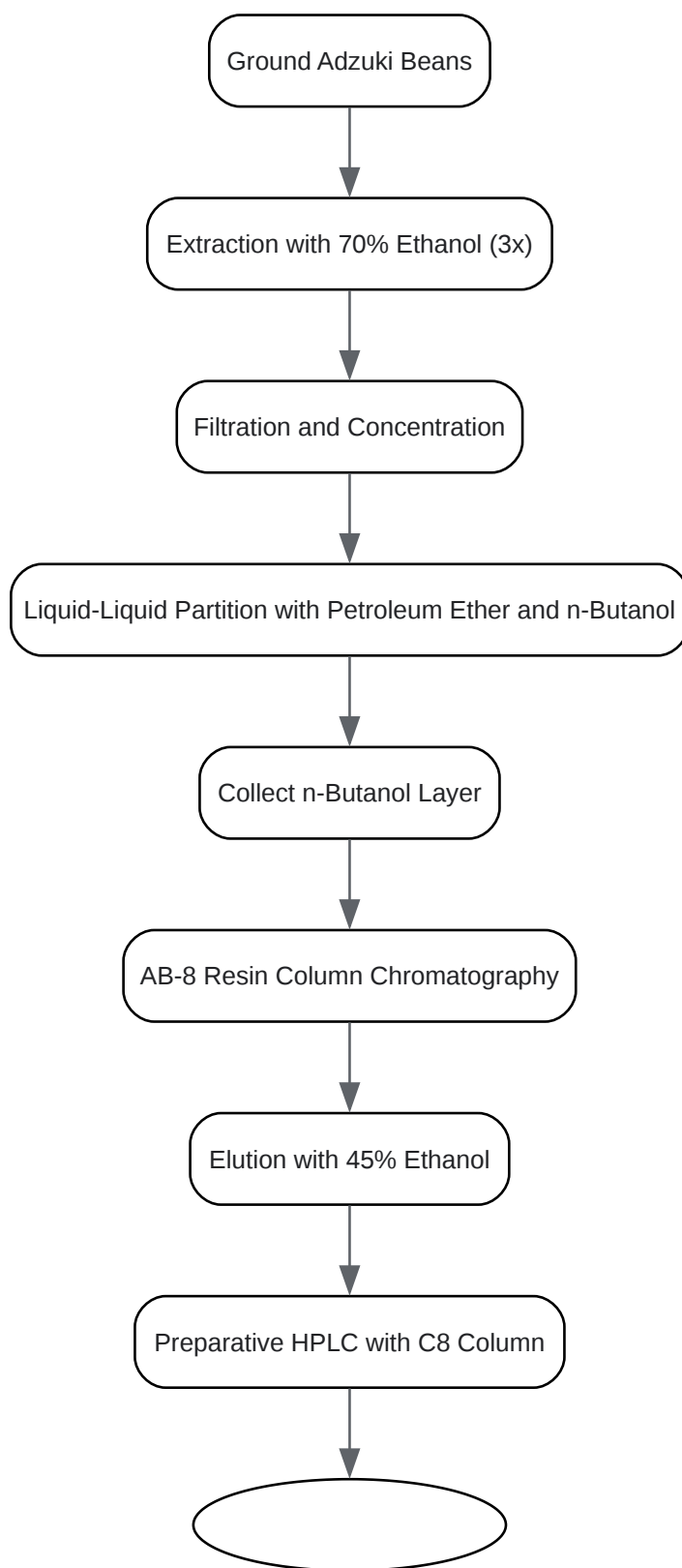
Experimental Protocols

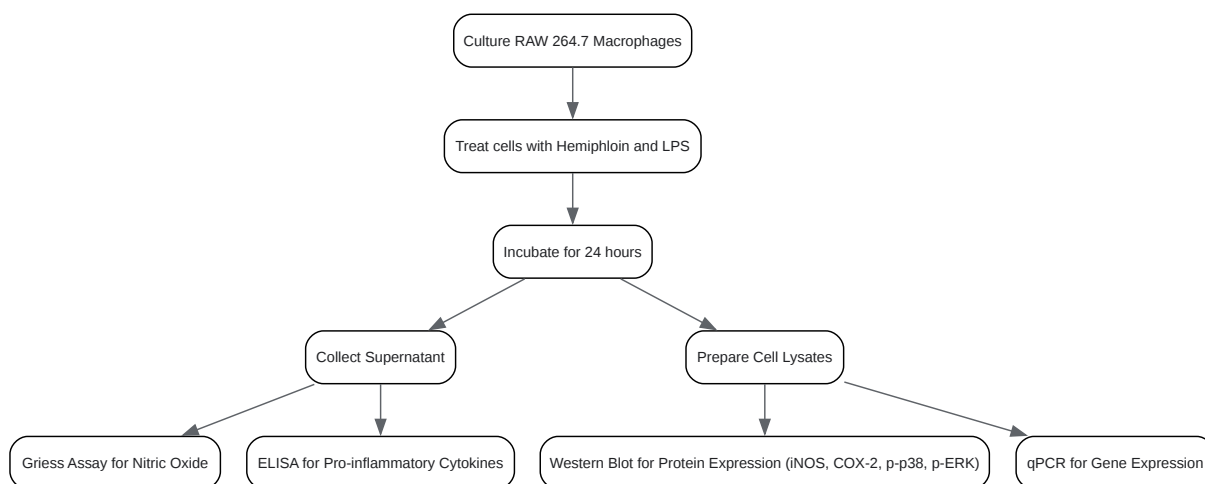
This section details the methodologies for the isolation, characterization, and biological evaluation of **Hemiphloin**, compiled from various research sources.

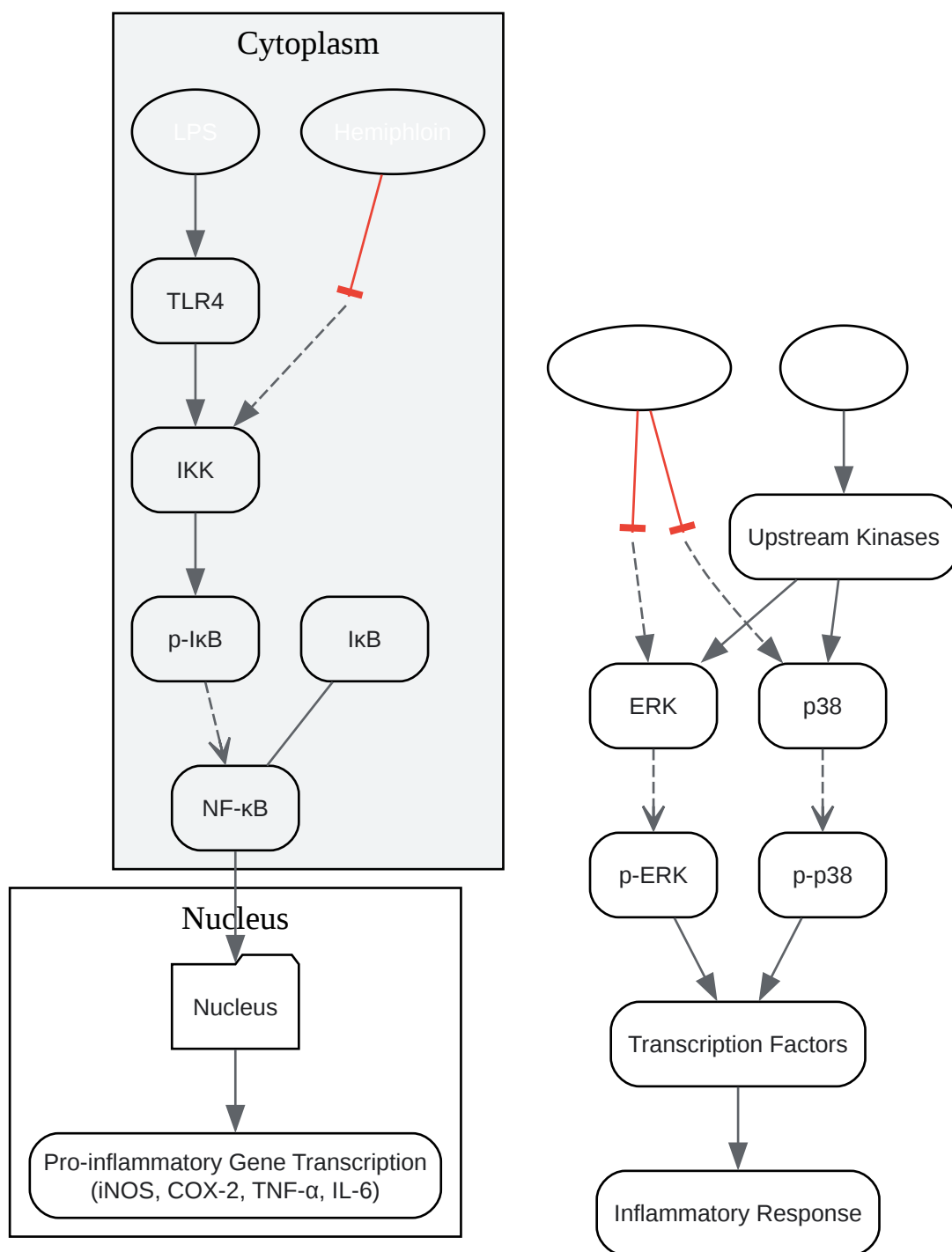
Isolation of Hemiphloin from *Vigna angularis* (Adzuki Bean)

A common source of **Hemiphloin** is the adzuki bean (*Vigna angularis*). The following protocol outlines a general procedure for its extraction and purification.

Workflow for **Hemiphloin** Isolation







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References

- 1. (2R)-5,7-dihydroxy-2-(4-hydroxyphenyl)-6-[(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]-2,3-dihydrochromen-4-one | C₂₁H₂₂O₁₀ | CID 23514987 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Antioxidant Potential of Naringenin Helps to Protect Liver Tissue from Streptozotocin-Induced Damage - PMC [pmc.ncbi.nlm.nih.gov]
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